

An In-Depth Technical Guide on the Biological Activity of SQ 11,447

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Compound of Interest

Compound Name: SQ 11,447
CAS No.: 33406-68-7
Cat. No.: B1218931

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Disclaimer: Publicly available information on the biological activity of **SQ 11,447** is exceedingly limited. This document summarizes the available data, primarily focusing on its metabolic stability. Extensive searches for a broader pharmacological profile, mechanism of action, or involvement in signaling pathways have not yielded specific results.

Overview of SQ 11,447

SQ 11,447 is a methylurea analogue of trans-2'-(3-dimethylaminopropylthio)cinnamanilide (SQ 16,167).[1] Its chemical structure is 1-[2-[3-(dimethylamino)propylsulfanyl]phenyl]-3-methylurea.[2] The primary characteristic reported in the scientific literature is its notable resistance to enzymatic hydrolysis.[1][3][4]

Chemical Structure:

- IUPAC Name: 1-[2-[3-(dimethylamino)propylsulfanyl]phenyl]-3-methylurea[2]
- Molecular Formula: C₁₃H₂₁N₃OS[2]

- Molecular Weight: 267.39 g/mol [2]
- CAS Number: 33406-68-7[2]

Metabolic Stability and Resistance to Hydrolysis

The most significant biological data available for **SQ 11,447** pertains to its metabolic stability, specifically its resistance to hydrolysis of the amide bond. A 1971 study compared the in vitro metabolism of **SQ 11,447** with its analogue, SQ 16,167, in liver homogenates from different species.

Table 1: Summary of In Vitro Metabolism Findings

Compound	Observation in Liver Homogenates (Rat, Dog, Human)	Conclusion
SQ 11,447	The amide bond was not cleaved. No corresponding primary amine metabolite (dimethylaminopropylthioaniline) was detected.	The methylureido configuration confers significant resistance to hydrolysis.
SQ 16,167	The amide bond was readily cleaved, resulting in the formation of the corresponding primary amine.	The cinnamanilide structure is susceptible to enzymatic hydrolysis.

These findings were further supported by in vivo data in rats, where administration of [^{14}C] **SQ 11,447** resulted in the conversion of only 0.4% of the dose to $^{14}\text{CO}_2$, indicating the stability of the carbonyl group within the methylurea moiety.

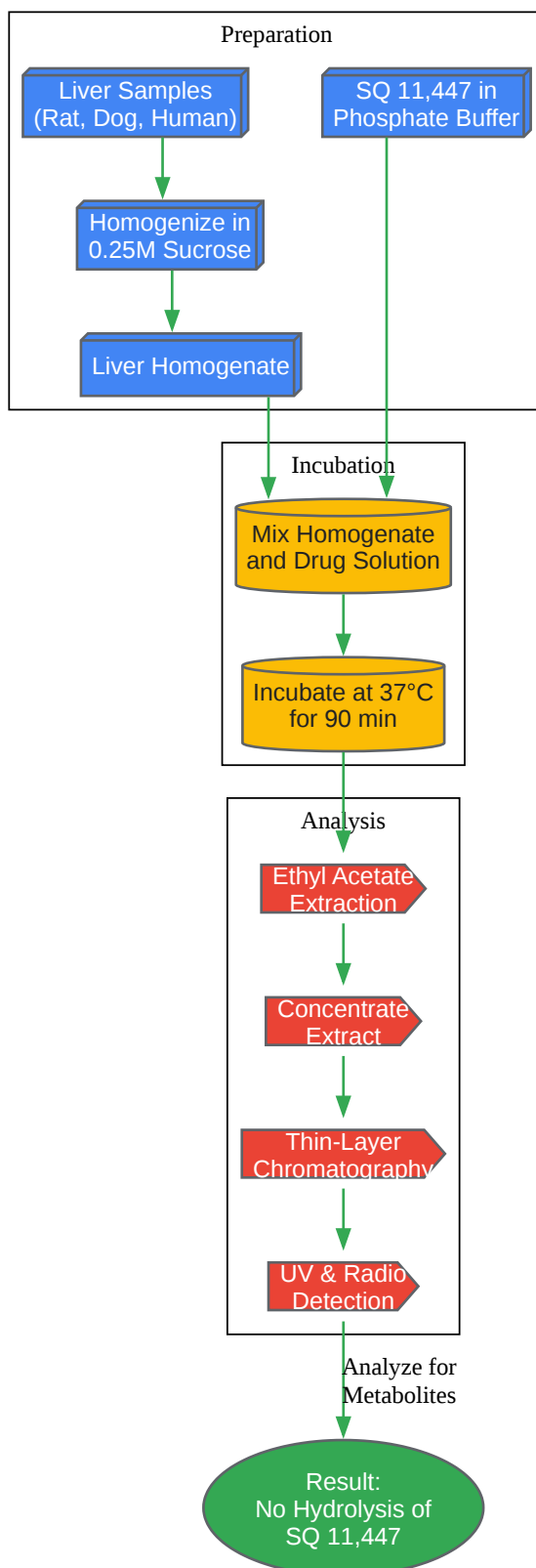
Experimental Protocols

3.1. In Vitro Metabolism in Liver Homogenates

This protocol is based on the methodology described in the 1971 study by Wong, Dreyfuss, and Schreiber.

- Preparation of Liver Homogenates:
 - Livers were obtained from Sprague-Dawley rats, purebred beagle dogs, and an 82-year-old human (autopsy 4 hours post-mortem).
 - The livers were homogenized in 9 volumes of 0.25 M sucrose solution.
- Incubation Procedure:
 - Salts of the test compounds (**SQ 11,447** and SQ 16,167) were dissolved in 0.2 M potassium phosphate buffer (pH 7.2).
 - The drug solution was added to an equal volume of the liver homogenate to achieve a final drug concentration of 0.25 mg/ml.
 - The mixture was incubated for 90 minutes at 37°C.
- Extraction and Analysis:
 - Following incubation, the mixture was extracted twice with an equal volume of ethyl acetate.
 - The combined ethyl acetate extracts were concentrated under a stream of nitrogen to a volume of approximately 0.5 ml.
 - A portion of the concentrated extract was spotted on silica gel E plates for thin-layer chromatography (TLC).
 - The TLC plates were developed in a solvent system of benzene-ammonia (s.g. 0.88)-dioxane (60:5:35).
 - The developed chromatograms were analyzed under short-wave UV light.
 - For radiolabeled compounds, a Varian Aerograph Berthold Radio Scanner was used to detect radioactivity.
 - The chromatograms were also sprayed with 5% potassium dichromate in 0.5 M sulfuric acid to detect compounds with primary amino groups.

Visualizations



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Caption: Experimental workflow for the in vitro metabolism study of **SQ 11,447**.

Signaling Pathways and Mechanism of Action

There is currently no publicly available information detailing any signaling pathways modulated by **SQ 11,447** or its specific mechanism of action beyond its resistance to hydrolysis. A patent application from 2008 lists **SQ 11,447** among a large number of diverse compounds for the potential treatment of viral diseases, but provides no specific biological data for the compound itself.

Conclusion

The available scientific literature on **SQ 11,447** is focused almost exclusively on its chemical stability, particularly its resistance to amide bond hydrolysis by liver enzymes. This property distinguishes it from its cinnamoyl analogue, SQ 16,167. There is a significant lack of data regarding its pharmacological effects, potential therapeutic targets, and mechanism of action. Further research would be required to elucidate any broader biological activity of this compound.

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References

- [1. benthamdirect.com](https://benthamdirect.com) [benthamdirect.com]
- [2. SQ 11447 | C13H21N3OS | CID 193155 - PubChem](https://pubchem.ncbi.nlm.nih.gov/compound/SQ-11447) [pubchem.ncbi.nlm.nih.gov]
- [3. researchgate.net](https://www.researchgate.net) [researchgate.net]
- [4. medchemexpress.com](https://www.medchemexpress.com) [medchemexpress.com]
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